

Application Notes and Protocols for (7R)-Elisrasib Target Engagement Assays

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Compound of Interest

Compound Name: (7R)-Elisrasib

CAS No.: 2706637-43-4

Cat. No.: B15610712

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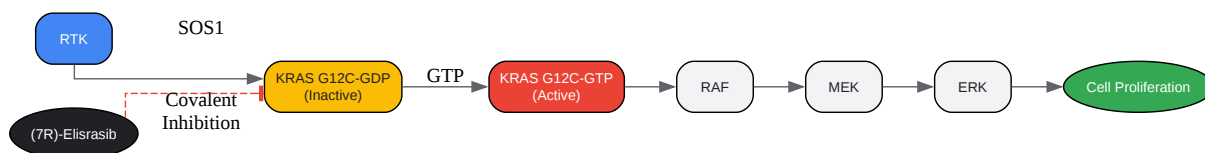
Introduction

(7R)-Elisrasib, also known as GDC-6036, is a highly potent and selective, orally bioavailable covalent inhibitor of the KRAS G12C mutation. This mutation is a key driver in several cancers, including non-small cell lung cancer (NSCLC) and colorectal cancer (CRC). **(7R)-Elisrasib** functions by irreversibly binding to the cysteine residue of the G12C mutant KRAS protein, locking it in an inactive, GDP-bound state. This action inhibits downstream signaling through critical pathways like the MAPK/ERK and PI3K/AKT cascades, thereby suppressing tumor cell proliferation and survival.^{[1][2]}

The validation of target engagement is a critical step in the preclinical and clinical development of targeted therapies like **(7R)-Elisrasib**. Demonstrating that the drug binds to its intended target in a cellular context provides crucial evidence of its mechanism of action and helps to establish a therapeutic window. These application notes provide detailed protocols for key assays to measure the target engagement of **(7R)-Elisrasib**.

Signaling Pathway of (7R)-Elisrasib

(7R)-Elisrasib targets the constitutively active KRAS G12C mutant protein. By locking KRAS G12C in an inactive state, it prevents the exchange of GDP for GTP, a crucial step for KRAS activation. This leads to the downregulation of downstream signaling pathways, primarily the RAF-MEK-ERK (MAPK) pathway, which is critical for cell proliferation.



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KRAS G12C signaling pathway and the point of inhibition by **(7R)-Elisrasib**.

Quantitative Data Summary

The following tables summarize representative quantitative data for **(7R)-Elisrasib**'s target engagement and downstream effects. It is important to note that specific IC₅₀ and EC₅₀ values can vary depending on the cell line and assay conditions. The data presented here are illustrative and based on the high potency reported for GDC-6036.^[1]

Table 1: Cellular Target Engagement of **(7R)-Elisrasib**

Assay Type	Cell Line	Parameter	Value (nM)
Immunoaffinity LC-MS/MS	NCI-H358 (NSCLC)	EC ₅₀ (Target Occupancy)	< 10
Cellular Thermal Shift Assay	MIA PaCa-2 (Pancreatic)	EC ₅₀ (Thermal Stabilization)	< 50

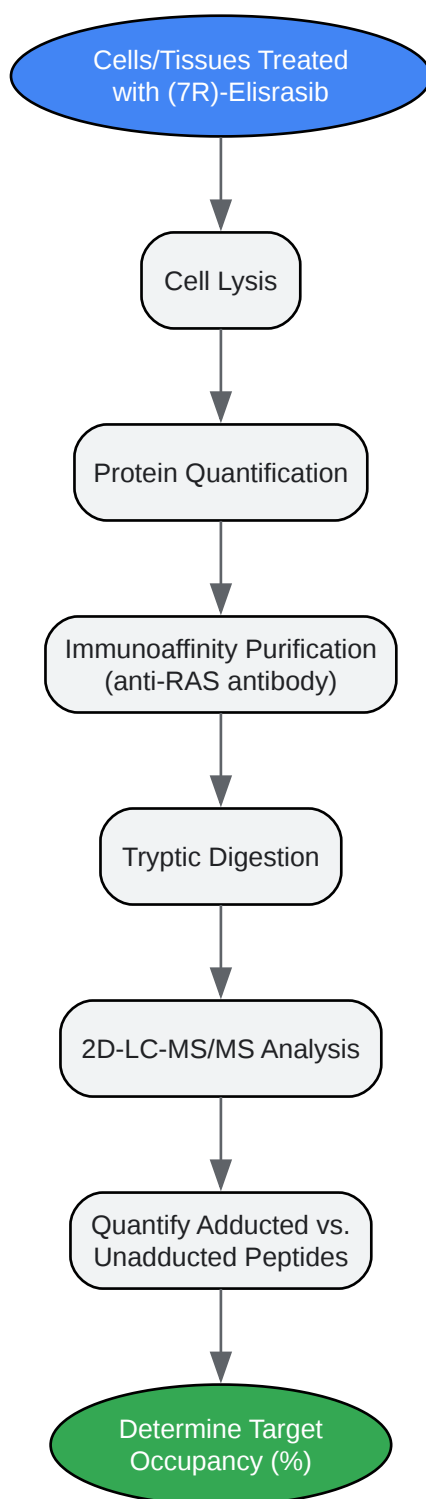
Table 2: Inhibition of Downstream Signaling by **(7R)-Elisrasib**

Assay Type	Cell Line	Parameter	Value (nM)
pERK Western Blot	NCI-H358 (NSCLC)	IC50 (pERK Inhibition)	< 10
High-Content Imaging (pERK)	MIA PaCa-2 (Pancreatic)	IC50 (pERK Inhibition)	< 20

Experimental Protocols

Immunoaffinity 2D-LC-MS/MS for Target Occupancy

This is the gold-standard assay for quantifying the covalent binding of **(7R)-Elisrasib** to KRAS G12C in cells and tissues. It measures the ratio of drug-bound (adducted) to unbound (free) KRAS G12C protein.[\[3\]](#)[\[4\]](#)



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Workflow for immunoaffinity 2D-LC-MS/MS target occupancy assay.

Materials:

- KRAS G12C mutant cell line (e.g., NCI-H358)
- **(7R)-Elisrasib**
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Anti-RAS antibody (commercially available)
- Protein A/G magnetic beads
- DTT, Iodoacetamide
- Trypsin
- LC-MS/MS system

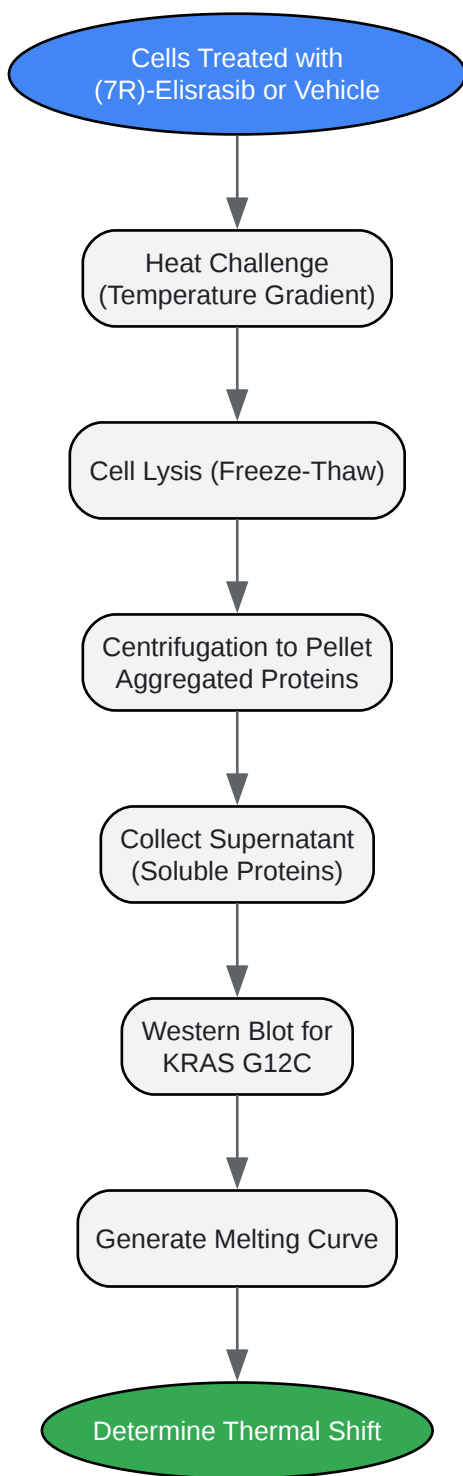
Protocol:

- Cell Treatment: Plate KRAS G12C mutant cells and treat with a dose-range of **(7R)-Elisrasib** or vehicle control for the desired time (e.g., 2-24 hours).
- Cell Lysis: Harvest and wash cells with cold PBS. Lyse cells in ice-cold lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- Immunoaffinity Purification: Incubate a defined amount of protein lysate (e.g., 1-2 mg) with an anti-RAS antibody overnight at 4°C. Add protein A/G magnetic beads and incubate for 2 hours at 4°C to capture the antibody-protein complexes.
- On-Bead Digestion: Wash the beads extensively. Resuspend the beads in a digestion buffer, reduce with DTT, alkylate with iodoacetamide, and digest with trypsin overnight at 37°C.
- LC-MS/MS Analysis: Analyze the resulting peptides by 2D-LC-MS/MS. The first dimension can be a high-pH reversed-phase separation, and the second dimension a low-pH reversed-phase separation coupled to the mass spectrometer.
- Data Analysis: Identify and quantify the peak areas of the unadducted KRAS G12C peptide and the **(7R)-Elisrasib**-adducted peptide. Calculate the percent target occupancy as:

$(\text{Adducted Peptide Area} / (\text{Adducted Peptide Area} + \text{Unadducted Peptide Area})) * 100.$

Cellular Thermal Shift Assay (CETSA)

CETSA is a biophysical method to assess target engagement in a cellular environment. The principle is that the binding of a ligand, such as **(7R)-Elisrasib**, stabilizes the target protein (KRAS G12C), leading to a higher melting temperature.^{[5][6]}



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Workflow for the Cellular Thermal Shift Assay (CETSA).

Materials:

- KRAS G12C mutant cell line
- **(7R)-Elisrasib**
- PBS with protease inhibitors
- PCR tubes and thermal cycler
- Western blot reagents
- Anti-KRAS antibody

Protocol:

- Cell Treatment: Treat cells with **(7R)-Elisrasib** or vehicle control for 1-2 hours.
- Heat Challenge: Aliquot the cell suspension into PCR tubes. Heat the tubes at a range of temperatures (e.g., 40-70°C) for 3 minutes in a thermal cycler, followed by a cooling step.
- Cell Lysis: Lyse the cells by freeze-thaw cycles.
- Separation of Soluble Fraction: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.
- Western Blot Analysis: Collect the supernatant and determine the protein concentration. Analyze equal amounts of soluble protein by Western blot using an anti-KRAS antibody.
- Data Analysis: Quantify the band intensities at each temperature. Plot the normalized band intensity versus temperature to generate a melting curve. A shift in the melting curve to a higher temperature in the presence of **(7R)-Elisrasib** indicates target engagement.

Western Blot for Downstream pERK Inhibition

This assay provides a functional readout of target engagement by measuring the phosphorylation of ERK, a key downstream effector in the MAPK pathway. A reduction in pERK levels indicates successful inhibition of KRAS G12C signaling.^[7]

Materials:

- KRAS G12C mutant cell line
- **(7R)-Elisrasib**
- Lysis buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-pERK1/2 (Thr202/Tyr204), anti-total ERK1/2
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Protocol:

- Cell Treatment: Plate cells and serum-starve overnight. Treat with a dose-range of **(7R)-Elisrasib** or vehicle control for 2-4 hours.
- Cell Lysis: Wash cells with cold PBS and lyse in ice-cold lysis buffer.
- Protein Quantification: Determine protein concentration using a BCA assay.
- SDS-PAGE and Western Blotting: Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF membrane.
- Antibody Incubation: Block the membrane and incubate with the primary antibody against pERK overnight at 4°C. Wash and incubate with the HRP-conjugated secondary antibody.
- Detection: Detect the signal using a chemiluminescent substrate.
- Re-probing: Strip the membrane and re-probe with an antibody against total ERK as a loading control.
- Data Analysis: Quantify the band intensities for pERK and total ERK. Normalize the pERK signal to the total ERK signal. Plot the normalized pERK levels against the log of the **(7R)-Elisrasib** concentration to determine the IC₅₀ value.

Conclusion

The assays described provide a robust framework for confirming the target engagement of **(7R)-Elisrasib**. The immunoaffinity 2D-LC-MS/MS method offers a direct and quantitative measure of covalent binding, while CETSA provides a biophysical confirmation of target engagement in a cellular context. The pERK Western blot serves as a critical functional assay to demonstrate the inhibition of downstream signaling. Together, these methods are essential for the comprehensive characterization of **(7R)-Elisrasib** and other KRAS G12C inhibitors in drug development.

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